

A Technical Guide to the Forced Degradation and Stability of Amlodipine

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Compound of Interest

Compound Name: *Hydroxyethyl Phthalyl Amlodipine*

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This guide provides an in-depth exploration of the chemical stability of amlodipine under various stress conditions. As a cornerstone in the management of hypertension and angina, a thorough understanding of amlodipine's degradation profile is paramount for the development of safe, effective, and stable pharmaceutical formulations. This document synthesizes data from numerous studies to offer a comprehensive resource for researchers, formulation scientists, and quality control professionals. We will delve into the core degradation pathways, provide validated experimental protocols for stress testing, and discuss the analytical methodologies required for the identification and quantification of degradants. While the primary focus is on amlodipine, it is important to note that related substances, such as the synthetic intermediate **Hydroxyethyl Phthalyl Amlodipine**, are also crucial considerations in the overall purity and stability of the final drug product.^{[1][2][3]}

The Amlodipine Molecule: Structure and Intrinsic Stability

Amlodipine is a dihydropyridine calcium channel blocker.^[4] Its chemical structure, 3-ethyl 5-methyl 2-[(2-aminoethoxy)methyl]-4-(2-chlorophenyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate, contains several functional groups susceptible to degradation.^[5] The dihydropyridine ring is notably sensitive to oxidation, which leads to the formation of its pyridine

analogue.[5][6] Additionally, the ester linkages are prone to hydrolysis under both acidic and alkaline conditions.[5][7] Understanding these "soft spots" in the molecule is the first step in designing robust stability studies.

Degradation Pathways of Amlodipine Under Stress

Forced degradation studies, as recommended by the International Council for Harmonisation (ICH) guidelines, are essential to elucidate the intrinsic stability of a drug substance.[7][8] These studies involve subjecting the drug to conditions more severe than accelerated stability testing to identify potential degradation products and pathways.[4]

Hydrolytic Degradation (Acidic and Alkaline)

Amlodipine is susceptible to hydrolysis across a wide pH range.[4]

- **Acidic Conditions:** In the presence of strong acids (e.g., HCl), amlodipine undergoes significant degradation.[7] The primary degradation pathway involves the aromatization of the dihydropyridine ring to form the corresponding pyridine derivative, often referred to as Impurity D.[4][7] Studies have reported degradation of up to 75.2% when subjected to 5 mol/L HCl at 80°C for 6 hours.[7][9]
- **Alkaline Conditions:** Amlodipine also shows considerable instability in basic media (e.g., NaOH).[10] The ester groups are susceptible to hydrolysis. Under harsh alkaline conditions (e.g., 5 mol/L NaOH at 80°C for 6 hours), complete degradation can occur, leading to the formation of a major degradation product with the molecular formula C₁₅H₁₆NOCl.[9][11] In milder basic conditions, hydrolysis of the ester groups is the more probable pathway.[7]

Oxidative Degradation

Oxidative stress is a major degradation pathway for amlodipine.[5] The dihydropyridine ring is readily oxidized to a pyridine ring.[12]

- **Mechanism:** Treatment with oxidizing agents like hydrogen peroxide (H₂O₂) results in the aromatization of the dihydropyridine moiety.[5] This leads to the formation of the pyridine derivative (Impurity D), the same major product observed under acidic degradation.[4] This aromatization can be initiated by a proton transfer from the N1-position of the dihydropyridine ring.[13]

- Extent of Degradation: Significant degradation, as high as 80.1%, has been observed in a 3% H₂O₂ solution at 80°C for 6 hours.[7] Another study reported 20% degradation in 30% H₂O₂. [4]

Photodegradation

Amlodipine is known to be photosensitive.[14]

- Mechanism: Exposure to both UV and visible light can induce the aromatization of the dihydropyridine ring, forming the pyridine derivative.[7][15] This photodegradation generally follows pseudo-first-order kinetics.[15] The process is believed to occur through an oxygen-independent mechanism.[16]
- Extent of Degradation: One study observed a 32.2% degradation of an amlodipine besylate solution after 14 days of exposure in a photostability chamber.[7] When formulated as tablets, exposure to UV and visible light for 15 days resulted in a content reduction of 22.38% and 19.89%, respectively.[7]

Thermal Degradation

In the solid state, amlodipine besylate is relatively stable under thermal stress compared to other stress conditions.[7] However, at elevated temperatures, degradation can occur.

- Mechanism: Thermal degradation of amlodipine base can lead to intramolecular cyclization reactions, forming several cyclic products.[17][18] Thermal decomposition studies have identified the release of ammonia, methanol, and carbon dioxide at high temperatures.[19]
- Extent of Degradation: While some studies report no significant degradation under heat, others have observed the formation of thermal degradants, particularly with the amlodipine base.[17][18][20]

Experimental Protocols for Forced Degradation Studies

The following are detailed protocols for conducting forced degradation studies on amlodipine. These protocols are designed to induce degradation to a level that allows for the identification and characterization of degradation products, typically in the range of 10-30%.

General Stock Solution Preparation

Prepare a stock solution of amlodipine besylate in a suitable solvent, such as a methanol:water (50:50, v/v) mixture, at a concentration of approximately 1 mg/mL.^{[5][21]}

Acid Hydrolysis Protocol

- Transfer a known volume of the amlodipine besylate stock solution into a volumetric flask.
- Add an equal volume of an acidic solution (e.g., 0.1 M to 5 M HCl).^[7]
- The mixture can be kept at room temperature or heated under reflux at a specified temperature (e.g., 80°C) for a defined period (e.g., 3 to 6 hours).^[7]
- After the stress period, cool the solution to room temperature.
- Neutralize the solution with an equivalent amount of a base (e.g., 0.1 M NaOH).^[7]
- Dilute the final solution with the mobile phase to a suitable concentration for analysis.
- Analyze the sample using a stability-indicating HPLC method.

Alkaline Hydrolysis Protocol

- Transfer a specific volume of the amlodipine besylate stock solution into a volumetric flask.
- Add an equal volume of a basic solution (e.g., 0.1 M to 5 M NaOH).^[7]
- The mixture can be kept at room temperature or heated under reflux at a specified temperature (e.g., 80°C) for a defined period (e.g., 3 to 6 hours).^[7]
- After the stress period, cool the solution to room temperature.
- Neutralize the solution with an appropriate amount of an acid (e.g., 0.1 M HCl).^[7]
- Dilute the final solution with the mobile phase to a suitable concentration.
- Analyze the sample using a stability-indicating HPLC method.

Oxidative Degradation Protocol

- Pipette a known volume of the stock solution into a flask.
- Add an equal volume of a hydrogen peroxide (H_2O_2) solution (e.g., 3% to 30%).[\[21\]](#)
- The reaction can be carried out at ambient temperature or elevated temperatures (e.g., 80°C).[\[21\]](#)
- After the specified duration, dilute the solution with the mobile phase to a final target concentration for analysis.

Thermal Degradation Protocol

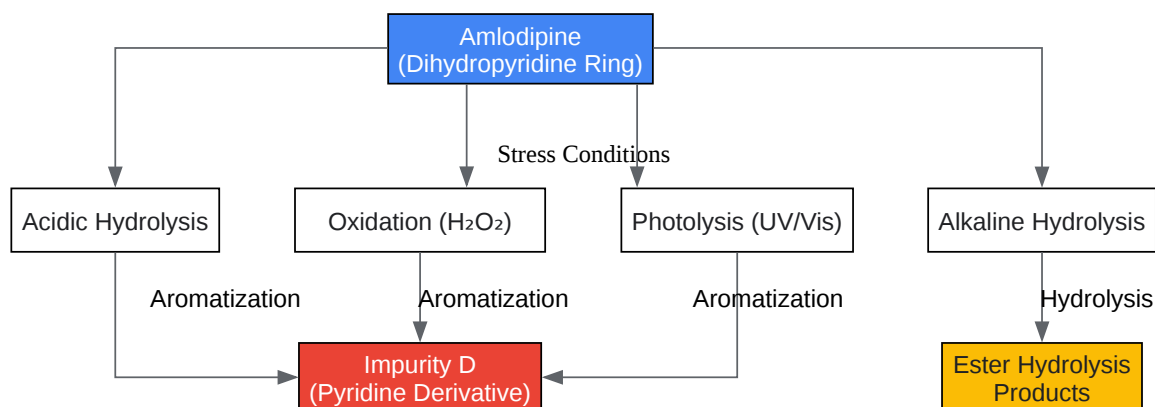
- Place a solid sample of amlodipine besylate in a temperature-controlled oven at a high temperature (e.g., 80°C to 105°C) for a specified period (e.g., 48 hours to 3 days).[\[4\]](#)[\[5\]](#)
- After exposure, allow the sample to cool to room temperature.
- Dissolve the sample in a suitable solvent and dilute to a suitable concentration for analysis.

Photodegradation Protocol

- Prepare a solution of amlodipine besylate (e.g., 1 mg/mL).[\[21\]](#)
- Expose the solution to a combination of ultraviolet (UVA) and visible light in a photostability chamber. A typical exposure is 1.2 million lux-hours for visible light and 200 watt-hours/square meter for UVA light.[\[5\]](#)[\[21\]](#)
- Simultaneously, keep a control sample protected from light.
- After the exposure period, dilute the sample to a suitable concentration for analysis.

Visualization of Degradation Pathways and Workflows

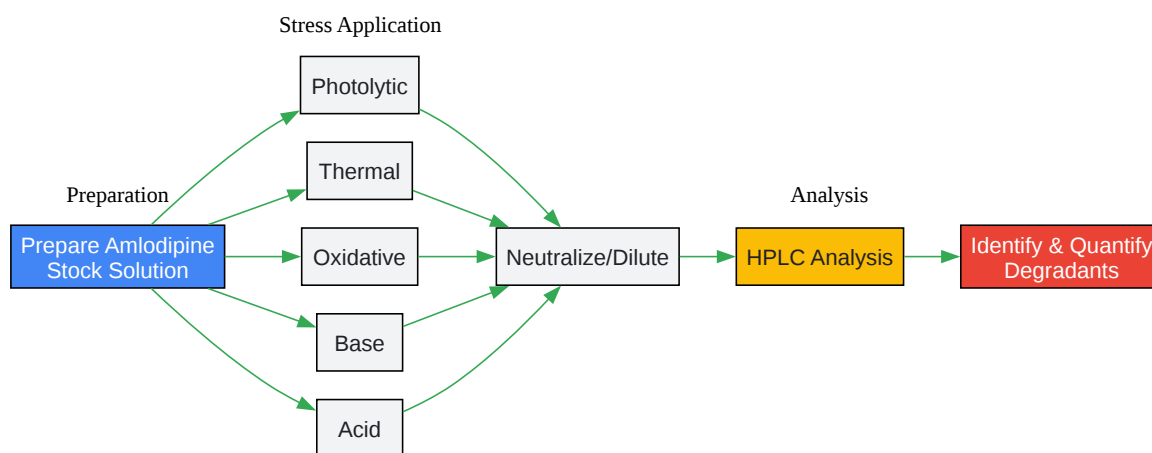
Diagram 1: Major Degradation Pathways of Amlodipine



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Caption: Major degradation pathways of Amlodipine under stress.

Diagram 2: General Workflow for Forced Degradation Studies



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Caption: A typical workflow for conducting forced degradation studies.

Summary of Quantitative Degradation Data

The extent of amlodipine degradation is highly dependent on the specific stress conditions applied. The following table summarizes findings from various studies.

Stress Condition	Reagents and Conditions	Degradation (%)	Reference
Acid Hydrolysis	5 mol/L HCl at 80°C for 6 hours	~75.2%	[7]
5 mol/L HCl at 80°C for 6 hours	75.2%	[9]	
Acidic medium	~60%	[4]	
Alkaline Hydrolysis	5 mol/L NaOH at 80°C for 6 hours	Total Degradation	[9]
Basic medium	~25%	[4]	
0.1 M NaOH	43%	[20]	
Oxidative Degradation	3% H ₂ O ₂ at 80°C for 6 hours	80.1%	[7]
30% H ₂ O ₂	~20%	[4]	
3% H ₂ O ₂	~1%	[20]	
Photodegradation	14 days in photostability chamber	32.2%	[7]
UV and visible light for 15 days (tablets)	22.38% (UV), 19.89% (Vis)	[7]	
UV and visible light	5%	[20]	
Thermal Degradation	105°C for 3 days	Not significant	[21]
80°C for 48 hours	No major impurities	[4]	

Analytical Considerations

A stability-indicating analytical method is crucial for separating and quantifying amlodipine from its degradation products.[22][23]

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC with UV detection is the most common technique.[\[10\]](#)[\[20\]](#)[\[22\]](#)[\[24\]](#) A C18 column is frequently used.[\[10\]](#)[\[25\]](#) The mobile phase often consists of a buffer (e.g., phosphate or ammonium acetate) and an organic modifier like methanol or acetonitrile.[\[10\]](#)[\[22\]](#)
- Mass Spectrometry (MS): LC-MS and LC-MS/MS are powerful tools for the identification and structural elucidation of degradation products.[\[4\]](#)[\[9\]](#)

Method validation according to ICH guidelines (Q2(R1)) is necessary to ensure the method is specific, linear, accurate, precise, and robust.[\[20\]](#)[\[26\]](#)

Conclusion

The stability of amlodipine is a critical quality attribute that is significantly influenced by pH, oxidative stress, and light. The primary degradation pathway involves the aromatization of the dihydropyridine ring to its pyridine derivative (Impurity D), with ester hydrolysis also being a key route under acidic and basic conditions. This guide provides a framework for understanding these degradation pathways and for designing and executing robust forced degradation studies. The insights gained from such studies are indispensable for the development of stable pharmaceutical formulations and for ensuring the safety and efficacy of amlodipine-based therapies.

References

- Characterization of products formed by forced degradation of Amlodipine Besylate using LC/MS/MS ASMS 2013 MP06-112. (n.d.). Retrieved from [\[Link\]](#)
- Bozal-Palabiyik, B., Uzer, A., & Apak, R. (2014). Phototransformation of Amlodipine: Degradation Kinetics and Identification of Its Photoproducts. PLoS ONE, 9(10), e109206. Retrieved from [\[Link\]](#)
- dos Santos, L., et al. (2018). Forced degradation studies to identify the main degradation pathways of two active substances used in hypertension treatment. Universidade de Lisboa Repositório. Retrieved from [\[Link\]](#)
- Degradation pathway of amlodipine. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)

- Reddy, G. M., et al. (2007). Structure Elucidation of Thermal Degradation Products of Amlodipine. *Magnetic Resonance in Chemistry*, 45(8), 688-691. Retrieved from [\[Link\]](#)
- Sumanth, K., et al. (2021). Stability-indicating RP-HPLC method development and validation for the quantification of amlodipine besylate and valsartan tablets in solid oral dosage form. *Future Journal of Pharmaceutical Sciences*, 7(1), 1-8. Retrieved from [\[Link\]](#)
- Guengerich, F. P., et al. (1991). Oxidation of dihydropyridine calcium channel blockers and analogues by human liver cytochrome P-450 IIIA4. *Journal of Medicinal Chemistry*, 34(6), 1838-1844. Retrieved from [\[Link\]](#)
- Uzunović, A., et al. (2010). Use of Forced Degradation Studies on S-(–)-Amlodipine Besylate to Generate Information on the Degradation Products. *Semantic Scholar*. Retrieved from [\[Link\]](#)
- Ragno, G., et al. (2023). A new stability-indicating HPLC-UV method for determination of amlodipine besylate and its impurities in drug substance. *Heliyon*, 9(9), e19993. Retrieved from [\[Link\]](#)
- Stojiljković, M. M., et al. (2012). Investigation of forced and total degradation products of amlodipine besylate by liquid chromatography and liquid chromatography-mass spectrometry. *Journal of the Serbian Chemical Society*, 77(11), 1595-1608. Retrieved from [\[Link\]](#)
- Jain, P. S., et al. (2023). Stability Indicating Assay Method Development and Validation of Amlodipine Besylate in Bulk and Tablet Dosage form by UV Spectroscopy and RP-HPLC. *Journal of Chemical Health Risks*, 13(3), 1397-1404. Retrieved from [\[Link\]](#)
- Khan, A., et al. (2015). Effect of Acid, Base, Temperature and U.V Light on Amlodipine Besylate. *ARC Journal of Pharmaceutical Sciences*, 1(2), 1-5. Retrieved from [\[Link\]](#)
- Sridhar, K., et al. (2010). Stability indicating assay method for amlodipine tablets. *ResearchGate*. Retrieved from [\[Link\]](#)
- Bozal-Palabiyik, B., et al. (2014). Phototransformation of Amlodipine: Degradation Kinetics and Identification of Its Photoproducts. *ResearchGate*. Retrieved from [\[Link\]](#)

- Ragno, G., et al. (2023). A new stability-indicating HPLC-UV method for determination of amlodipine besylate and its impurities in drug substance. PubMed. Retrieved from [\[Link\]](#)
- Fasani, E., et al. (2008). Mechanism of the photochemical degradation of amlodipine. Journal of Pharmaceutical and Biomedical Analysis, 46(4), 779-784. Retrieved from [\[Link\]](#)
- El-Gindy, A., et al. (2014). Development of a Stability-Indicating HPLC Method for Simultaneous Determination of Amlodipine Besylate and Atorvastatin Calcium. Walsh Medical Media. Retrieved from [\[Link\]](#)
- Daicel Pharma Standards. (n.d.). Amlodipine Impurities Manufacturers & Suppliers. Retrieved from [\[Link\]](#)
- Beilstein, T., et al. (1998). Oxidation of Hantzsch 1,4-dihydropyridines of pharmacological significance by electrogenerated superoxide. Pharmaceutical Research, 15(8), 1253-1257. Retrieved from [\[Link\]](#)
- Tomić, Z., et al. (2021). PHOTOSTABILITY STUDY OF AMLODIPINE BESYLATE TABLETS PACKED IN PRIMARY PACKAGING. Journal of Engineering & Processing Management, 13(1), 25-34. Retrieved from [\[Link\]](#)
- Silva, A. C. M., et al. (2013). Thermal stability and thermal decomposition of the antihypertensive drug amlodipine besylate. Journal of Thermal Analysis and Calorimetry, 111(2), 1373-1378. Retrieved from [\[Link\]](#)
- SynZeal. (n.d.). Amlodipine Impurities. Retrieved from [\[Link\]](#)
- Reddy, G. M., et al. (2007). Structure elucidation of thermal degradation products of amlodipine. ResearchGate. Retrieved from [\[Link\]](#)
- Guengerich, F. P., et al. (1991). Oxidation of dihydropyridine calcium channel blockers and analogs by human liver cytochrome P-450 IIIA4. Journal of Medicinal Chemistry, 34(6), 1838–1844. Retrieved from [\[Link\]](#)
- Silva, A. C. M., et al. (2013). Thermal stability and thermal decomposition of the antihypertensive drug amlodipine besylate. ResearchGate. Retrieved from [\[Link\]](#)

- Stojiljković, M. M., et al. (2012). Investigation of forced and total degradation products of amlodipine besylate by liquid chromatography and liquid chromatography-mass spectrometry. TechnoRep. Retrieved from [[Link](#)]
- Langs, D. A., et al. (1991). 1,4-Dihydropyridine antagonist activities at the calcium channel: a quantitative structure-activity relationship approach. Journal of Medicinal Chemistry, 34(8), 2497-2505. Retrieved from [[Link](#)]
- Kumar, S., & Gupta, R. (2012). Reactions of 1,2- & 1,4-dihydropyridines. Kirori Mal College. Retrieved from [[Link](#)]
- SynZeal. (n.d.). **Hydroxyethyl Phthalyl Amlodipine**. Retrieved from [[Link](#)]
- Process for the preparation of anti-ischemic and anti-hypertensive drug amlodipine besylate. (n.d.). Google Patents.
- ICH. (2003). Q1A(R2) Stability Testing of New Drug Substances and Products. Retrieved from [[Link](#)]
- Alentris Research Pvt. Ltd. (n.d.). **Hydroxyethyl Phthalyl Amlodipine**. Retrieved from [[Link](#)]
- Medicines Evaluation Board. (2020). Public Assessment Report Scientific discussion Amlodipine ARX 5 mg and 10 mg, tablets (amlodipine besilate). Retrieved from [[Link](#)]

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- 1. Hydroxyethyl Phthalyl Amlodipine | SynZeal [synzeal.com]
- 2. Hydroxyethyl Phthalyl Amlodipine | Manasa Life Sciences [manasalifesciences.com]
- 3. alentris.org [alentris.org]
- 4. lcms.cz [lcms.cz]

- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. Oxidation of dihydropyridine calcium channel blockers and analogues by human liver cytochrome P-450 IIIA4 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. database.ich.org \[database.ich.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Secure Verification \[technorep.tmf.bg.ac.rs\]](#)
- [12. scholar.tecnico.ulisboa.pt \[scholar.tecnico.ulisboa.pt\]](#)
- [13. Oxidation of Hantzsch 1,4-dihydropyridines of pharmacological significance by electrogenerated superoxide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. arcjournals.org \[arcjournals.org\]](#)
- [15. Phototransformation of Amlodipine: Degradation Kinetics and Identification of Its Photoproducts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Mechanism of the photochemical degradation of amlodipine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Structure elucidation of thermal degradation products of amlodipine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. A new stability-indicating HPLC-UV method for determination of amlodipine besylate and its impurities in drug substance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [22. Stability-indicating RP-HPLC method development and validation for the quantification of amlodipine besylate and valsartan tablets in solid oral dosage form - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. jchr.org \[jchr.org\]](#)
- [24. A new stability-indicating HPLC-UV method for determination of amlodipine besylate and its impurities in drug substance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
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